

Physical and chemical properties of "trans-2-Decenal-d2"

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Compound of Interest

Compound Name: *trans-2-Decenal-d2*

Cat. No.: *B15135790*

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An In-depth Technical Guide to trans-2-Decenal-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **trans-2-Decenal-d2**, a deuterated analog of the naturally occurring α,β -unsaturated aldehyde, trans-2-Decenal. This document is intended for researchers in organic synthesis, drug development, and analytical chemistry who utilize isotopically labeled compounds. Due to the limited availability of specific experimental data for the deuterated form, this guide incorporates information on the non-deuterated analog as a close proxy, alongside generalized experimental protocols and a discussion of potential biological mechanisms.

Core Chemical and Physical Properties

trans-2-Decenal-d2 is primarily utilized as an internal standard for analytical purposes, such as in mass spectrometry-based assays, and as a tracer in metabolic studies.^{[1][2][3]} The deuterium labeling provides a distinct mass signature, allowing for its differentiation from the endogenous, non-deuterated form. The physical properties of **trans-2-Decenal-d2** are expected to be very similar to those of its non-deuterated counterpart.

Table 1: Physical and Chemical Properties of **trans-2-Decenal-d2** and trans-2-Decenal

Property	trans-2-Decenal-d2	trans-2-Decenal (Non-deuterated)	Source
CAS Number	1335436-39-9	3913-81-3	[1]
Molecular Formula	C ₁₀ H ₁₆ D ₂ O	C ₁₀ H ₁₈ O	[4]
Molecular Weight	156.26 g/mol	154.25 g/mol	
Appearance	Not specified; likely a colorless to pale yellow liquid	Colorless to pale yellow liquid	
Boiling Point	Not specified	78-80 °C at 3 mmHg	
Density	Not specified	0.841 g/mL at 25 °C	
Refractive Index	Not specified	n ₂₀ /D 1.453	
Solubility	Not specified	Insoluble in water	
Purity	Typically >98% for commercial standards	≥95%	

Generalized Experimental Protocols

While specific, validated protocols for the synthesis, purification, and analysis of **trans-2-Decenal-d2** are not readily available in the public domain, the following sections outline generalized procedures based on established organic chemistry principles for similar compounds.

Synthesis: A Generalized Approach

The synthesis of **trans-2-Decenal-d2** can be envisioned through a modified Wittig reaction or an aldol condensation, where one of the key reagents is deuterated. A plausible synthetic route would involve the reaction of a deuterated ylide with an appropriate aldehyde or the condensation of a deuterated aldehyde with a suitable ketone or aldehyde.

Generalized Wittig Reaction Protocol for Deuterated Alkene Synthesis:

- Preparation of the Deuterated Phosphonium Ylide:

- A triphenylphosphonium salt is prepared by the S_N2 reaction of triphenylphosphine with a deuterated alkyl halide (e.g., 1,1-dideuterio-octyl bromide).
- The resulting phosphonium salt is suspended in an anhydrous aprotic solvent, such as tetrahydrofuran (THF), under an inert atmosphere (e.g., argon or nitrogen).
- A strong base, such as n-butyllithium or sodium hydride, is added dropwise at a low temperature (e.g., $-78\text{ }^{\circ}\text{C}$ to $0\text{ }^{\circ}\text{C}$) to deprotonate the phosphonium salt and form the deuterated ylide.
- Reaction with an Aldehyde:
 - The appropriate aldehyde (in this case, likely glyoxal or a protected form) is dissolved in anhydrous THF and added slowly to the ylide solution at low temperature.
 - The reaction mixture is allowed to warm to room temperature and stirred for several hours to overnight.
- Work-up and Isolation:
 - The reaction is quenched by the addition of a saturated aqueous solution of ammonium chloride.
 - The aqueous layer is extracted with an organic solvent, such as diethyl ether or ethyl acetate.
 - The combined organic layers are washed with brine, dried over an anhydrous salt (e.g., sodium sulfate or magnesium sulfate), and the solvent is removed under reduced pressure.

Purification

Purification of the crude **trans-2-Decenal-d2** would likely be achieved through one of the following standard methods for aldehydes:

- Flash Column Chromatography: The crude product is purified on a silica gel column using a non-polar eluent system, such as a mixture of hexane and ethyl acetate. The polarity of the

solvent system would be optimized to achieve good separation of the desired product from byproducts and starting materials.

- Distillation: For larger quantities, purification by vacuum distillation can be employed. Given the boiling point of the non-deuterated analog, this would be performed under reduced pressure to prevent decomposition.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS):

- Sample Preparation: A dilute solution of the purified **trans-2-Decenal-d2** is prepared in a volatile organic solvent (e.g., dichloromethane or hexane).
- GC Conditions: A capillary column suitable for the separation of volatile to semi-volatile organic compounds (e.g., a 5% phenyl-methylpolysiloxane column) would be used. The oven temperature program would start at a low temperature (e.g., 50 °C) and ramp up to a higher temperature (e.g., 250 °C) to ensure the elution of the compound.
- MS Detection: The mass spectrometer would be operated in electron ionization (EI) mode. The presence of the deuterium label would be confirmed by the observation of a molecular ion peak (M^+) at m/z 156, which is two mass units higher than that of the non-deuterated analog (m/z 154).

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR: The proton NMR spectrum would be expected to be similar to that of trans-2-Decenal, but with the absence of signals corresponding to the two deuterated positions on the alkene.
- ^2H NMR: The deuterium NMR spectrum would show a signal at the chemical shift corresponding to the vinylic protons in the non-deuterated analog, confirming the position of the deuterium label.
- ^{13}C NMR: The carbon NMR spectrum would show signals for all ten carbon atoms. The carbons bonded to deuterium may exhibit a triplet multiplicity due to C-D coupling and a slight upfield shift compared to the corresponding carbons in the non-deuterated compound.

Biological Activity and Potential Signaling Pathways

Currently, there are no specific studies on the biological activity or signaling pathways of **trans-2-Decenal-d2**. However, the biological effects of its non-deuterated analog, trans-2-Decenal, have been investigated, particularly its antimicrobial properties. It is presumed that the deuterated form would exhibit similar, if not identical, biological activity.

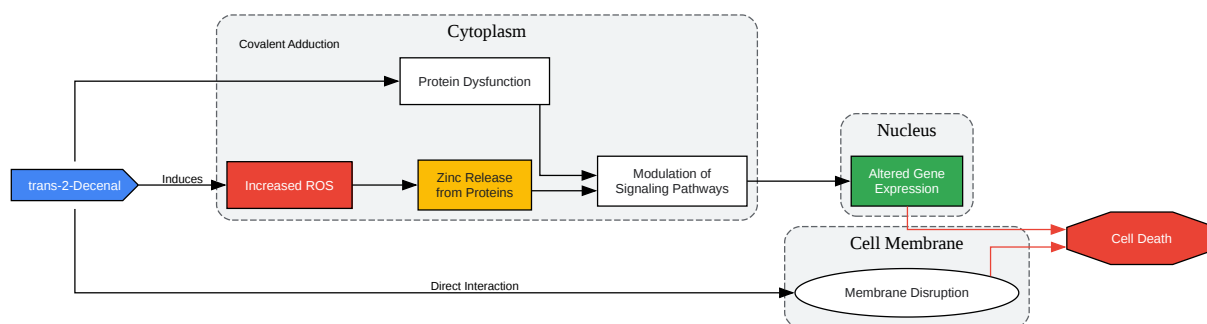
Antimicrobial Activity

trans-2-Decenal has demonstrated broad-spectrum antimicrobial activity against various bacteria and fungi. The mechanism of action for α,β -unsaturated aldehydes is generally attributed to their ability to interact with and disrupt cellular membranes. This disruption can lead to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.

Hypothetical Signaling Pathway in Target Cells

While a specific signaling pathway for trans-2-Decenal has not been elucidated, a plausible mechanism can be inferred from the known reactivity of aldehydes and their effects on cellular systems. Aldehydes are known to induce oxidative stress and can react with nucleophilic residues in proteins, potentially altering their function. One such proposed pathway involves the release of zinc from zinc-finger proteins, which can have downstream effects on signaling cascades.

The following diagram illustrates a hypothetical signaling pathway that could be triggered by α,β -unsaturated aldehydes like trans-2-Decenal in a target cell, leading to a cellular stress response. It is important to note that this is a generalized pathway for aldehydes and has not been specifically demonstrated for trans-2-Decenal or its deuterated analog.

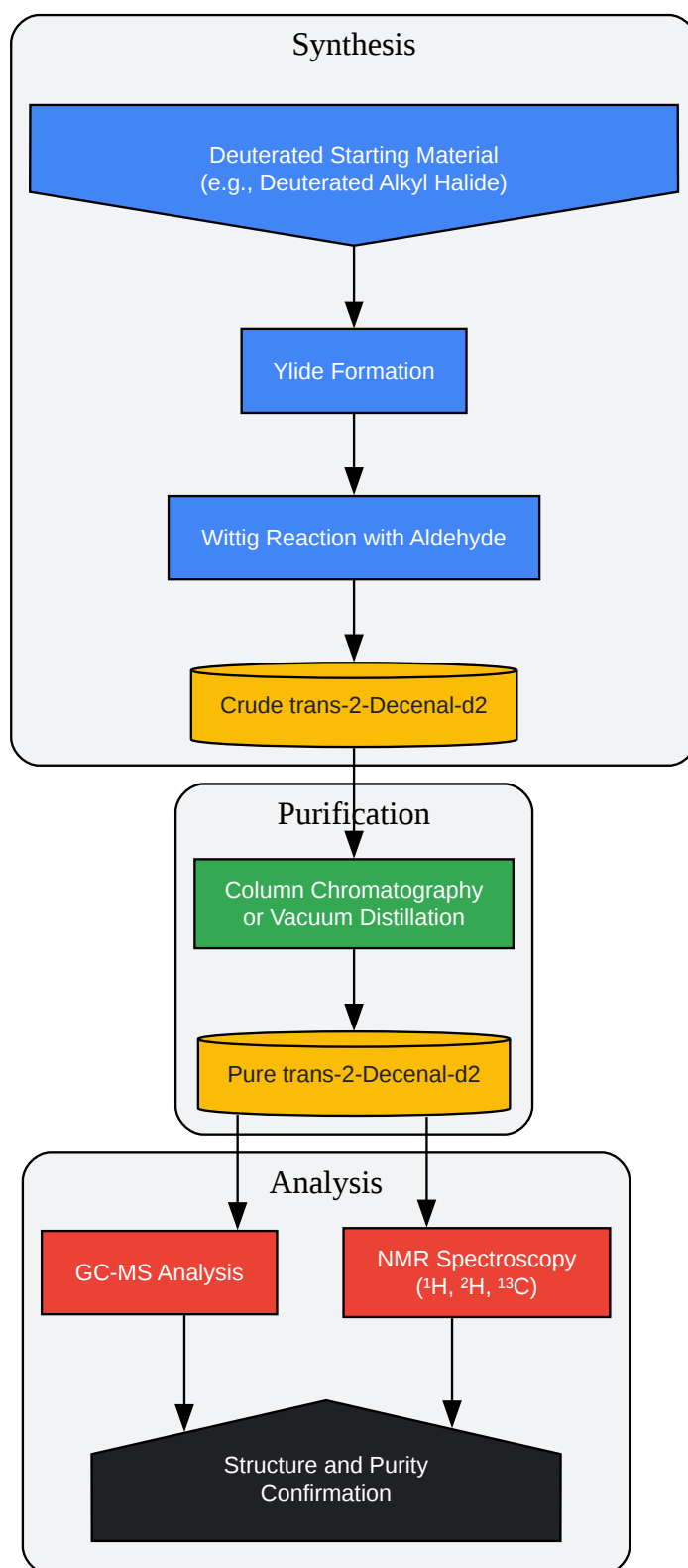


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Caption: Hypothetical signaling pathway for aldehyde-induced cellular stress.

Experimental Workflow Overview

The following diagram provides a logical workflow for the synthesis, purification, and analysis of **trans-2-Decenal-d2** as described in the generalized protocols.



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Caption: Generalized workflow for the synthesis and analysis of **trans-2-Decenal-d2**.

Conclusion

trans-2-Decenal-d2 is a valuable tool for researchers in various scientific disciplines, particularly for applications requiring isotopic labeling. While specific data on its physical properties and detailed experimental protocols are scarce, this guide provides a solid foundation based on the well-characterized non-deuterated analog and established chemical principles. The biological activity of trans-2-Decenal suggests potential for further investigation into its mechanisms of action, and the hypothetical signaling pathway presented here offers a starting point for such studies. Further research is warranted to fully characterize this deuterated compound and explore its potential applications.

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